

Application Notes and Protocols for SHR5428

Treatment in Animal Models

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Compound of Interest

Compound Name: SHR5428

Cat. No.: B12394268

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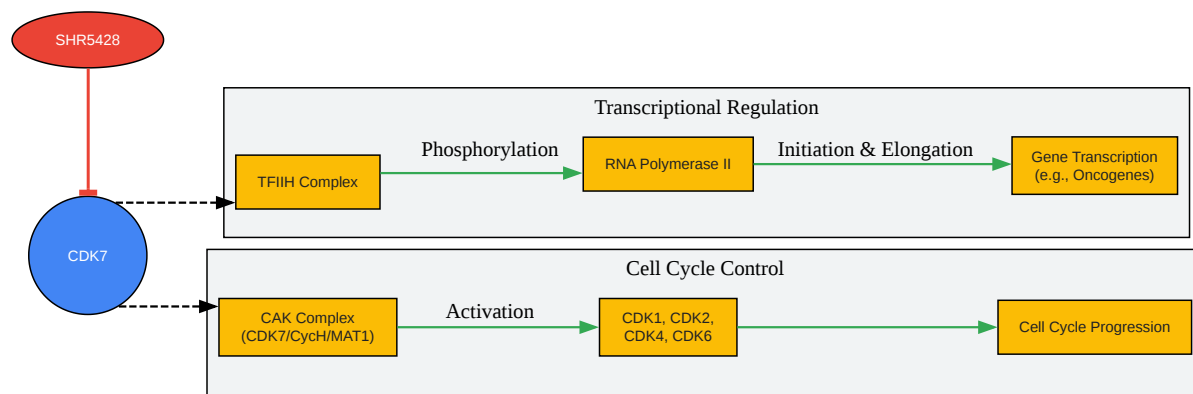
Abstract

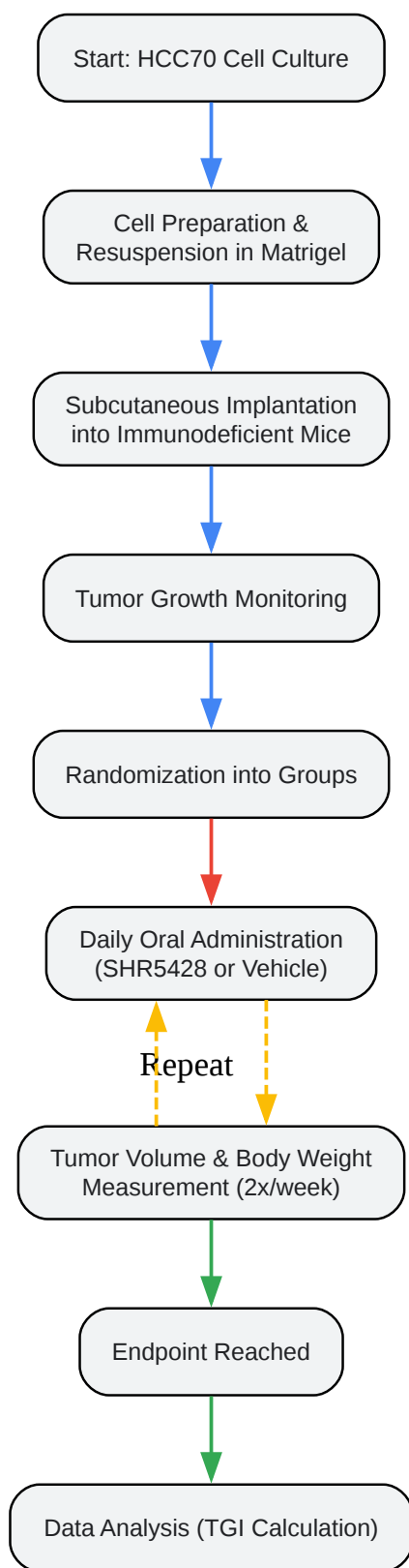
SHR5428 is a selective and noncovalent inhibitor of Cyclin-Dependent Kinase 7 (CDK7).[1][2] CDK7 is a key regulator of both the cell cycle and transcription, making it a compelling target in oncology.[3][4][5] Preclinical studies have demonstrated that **SHR5428** exhibits dose-dependent tumor growth inhibition in breast cancer xenograft models and possesses favorable pharmacokinetic properties in multiple animal species.[1][2] These application notes provide detailed protocols for the in vivo evaluation of **SHR5428** in animal models, focusing on treatment schedules, efficacy assessment, and pharmacokinetic analysis.

Mechanism of Action

SHR5428 selectively inhibits CDK7, an enzyme that plays a dual role in cellular regulation.[5] As a component of the CDK-activating kinase (CAK) complex, CDK7 activates other CDKs, such as CDK1, CDK2, CDK4, and CDK6, which are essential for cell cycle progression.[4][6] Additionally, CDK7 is a subunit of the general transcription factor TFIIF, where it phosphorylates the C-terminal domain of RNA polymerase II, a critical step for the transcription of many genes, including those driving cancer cell proliferation.[6][7] By inhibiting CDK7,

SHR5428 can simultaneously arrest the cell cycle and suppress the transcription of key oncogenes, leading to anti-tumor effects.[\[4\]](#)[\[6\]](#)





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